

Fmoc-L-Phe-MPPA CAS number and molecular weight

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Compound of Interest

Compound Name: Fmoc-L-Phe-MPPA

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An In-depth Technical Guide to Fmoc-L-Phe-MPPA

This technical guide provides comprehensive information on **Fmoc-L-Phe-MPPA**, a key reagent in modern peptide synthesis, for researchers, scientists, and professionals in drug development.

Core Compound Data

Fmoc-L-Phe-MPPA, with the IUPAC name 3-[4-[[[(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-phenylpropanoyl]oxymethyl]phenoxy]propanoic acid, is an amino acid derivative widely utilized as a building block in solid-phase peptide synthesis (SPPS).[1] The N-terminus of L-phenylalanine is protected by a fluorenylmethoxycarbonyl (Fmoc) group, which is base-labile and allows for selective deprotection during the stepwise elongation of a peptide chain.

Table 1: Chemical Identifiers for **Fmoc-L-Phe-MPPA**

Identifier	Value	Reference
CAS Number	864876-92-6	[1][2]
Molecular Formula	C34H31NO7	[1][2]
Molecular Weight	565.6 g/mol (or 565.62 g/mol)	[1][2]
IUPAC Name	3-[4-[[[(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-phenylpropanoyl]oxymethyl]phenoxy]propanoic acid	[1]
Synonyms	N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-phenylalanine-3-(4-oxymethylphenoxy)propionic acid, N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-phenylalanine-[4-(2-carboxyethoxy)phenyl]methyl ester, Fmoc-Phe-MPPA	[2]

Table 2: Physicochemical Properties of **Fmoc-L-Phe-MPPA**

Property	Value	Reference
Appearance	White or off-white powder	[1]
Solubility	Soluble in organic solvents such as dichloromethane (DCM) and dimethylformamide (DMF)	[1]
Storage Temperature	2-8°C	[2]

Applications in Peptide Synthesis

Fmoc-L-Phe-MPPA is primarily used as a linker-amino acid conjugate in solid-phase peptide synthesis.[1] Its key application is to attach the first amino acid, in this case, L-phenylalanine, to

an aminomethyl-functionalized solid support (resin).

One of the significant advantages of using an Fmoc-amino acid-MPPA linker is the reduction of epimerization (racemization) of the C-terminal amino acid during peptide synthesis.[1][2] This ensures a high chiral purity of the final peptide product, with epimerization levels reported to be as low as 0.5%.[2]

Experimental Protocols

While the direct synthesis of **Fmoc-L-Phe-MPPA** involves the protection of L-phenylalanine with an Fmoc group and subsequent linkage to the MPPA moiety,[1] a more common application for researchers is its use in the initial loading of the resin for SPPS.

Protocol: Resin Loading with Fmoc-L-Phe-MPPA

This protocol describes the anchoring of **Fmoc-L-Phe-MPPA** to an aminomethyl-functionalized resin.

Materials:

- Aminomethyl-functionalized resin (e.g., Aminomethyl-polystyrene)
- **Fmoc-L-Phe-MPPA**
- Coupling agent (e.g., HBTU - 2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base (e.g., DIPEA - N,N-Diisopropylethylamine)
- Solvent: Dimethylformamide (DMF)
- Washing solvents: Dichloromethane (DCM), Methanol (MeOH)
- Reaction vessel for solid-phase synthesis

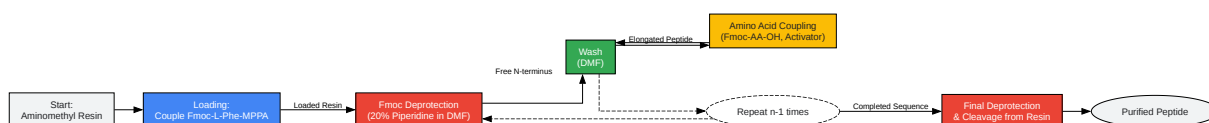
Procedure:

- Resin Swelling: Swell the aminomethyl resin in DMF for at least 1 hour in the reaction vessel.

- **Reagent Preparation:** In a separate vial, dissolve 3-4 equivalents of **Fmoc-L-Phe-MPPA** and 3-4 equivalents of HBTU in DMF.
- **Activation:** Add 6-8 equivalents of DIPEA to the solution from step 2 and mix for 1-2 minutes to pre-activate the carboxylic acid of the MPPA linker.
- **Coupling:** Drain the DMF from the swollen resin and add the activated **Fmoc-L-Phe-MPPA** solution. Agitate the mixture at room temperature for 2-4 hours.
- **Washing:** Drain the reaction mixture and wash the resin sequentially with DMF (3 times), DCM (3 times), and MeOH (3 times) to remove any unreacted reagents and by-products.
- **Drying:** Dry the resin under vacuum to obtain the **Fmoc-L-Phe-MPPA** loaded resin, ready for the subsequent steps of peptide synthesis.

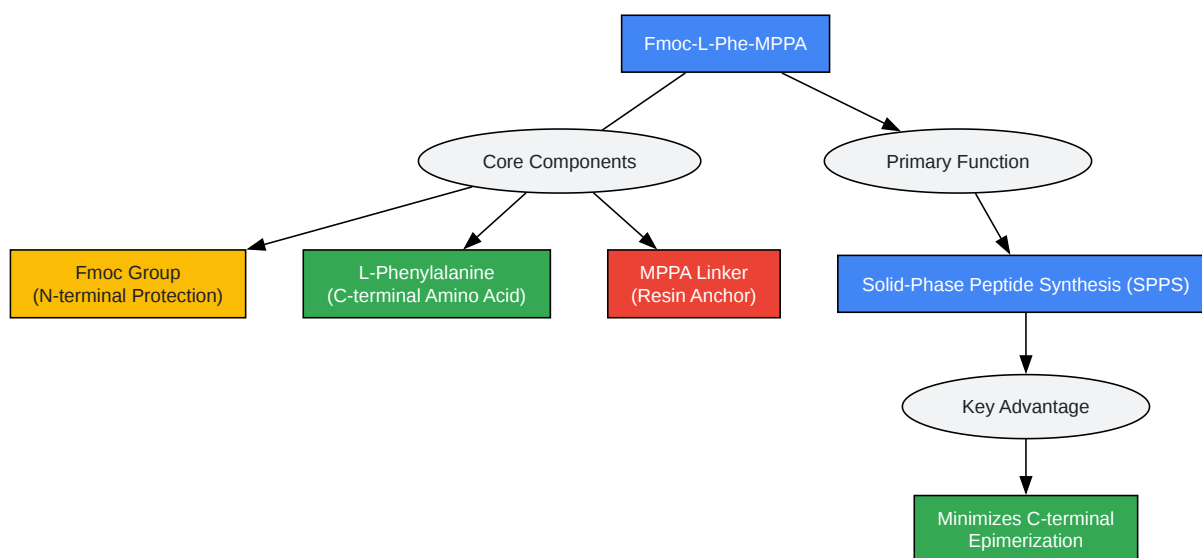
Workflow and Process Visualization

The following diagrams illustrate the logical flow of solid-phase peptide synthesis utilizing **Fmoc-L-Phe-MPPA**.



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Caption: General workflow for Solid-Phase Peptide Synthesis (SPPS) starting with **Fmoc-L-Phe-MPPA** loading.



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Caption: Logical relationship of **Fmoc-L-Phe-MPPA** components and its primary advantage in SPPS.

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References

- 1. Buy Fmoc-L-Phe-MPPA | 864876-92-6 [smolecule.com]
- 2. Bot Detection [iris-biotech.de]

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